Mass spectrometry fragmentation pattern of 2-(1-Hydroxyethyl)Cyclohexanol

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Compound of Interest

Compound Name:	*2-(1-Hydroxyethyl)Cyclohexanol*
CAS No.:	*60713-86-2*
Cat. No.:	*B3433863*

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An In-Depth Technical Guide to the Mass Spectrometry Fragmentation of **2-(1-Hydroxyethyl)Cyclohexanol**

Introduction: Deciphering Molecular Blueprints

For researchers, scientists, and professionals in drug development, mass spectrometry is an indispensable analytical technique for the elucidation of molecular structures. The ability to interpret the fragmentation patterns generated under electron ionization (EI) is fundamental to unambiguously identifying a compound. This guide provides a detailed examination of the EI mass spectrometry fragmentation pathways of **2-(1-Hydroxyethyl)cyclohexanol**. As a diol with both a primary cyclic alcohol and a secondary alcohol on a side chain, its fragmentation behavior is governed by a confluence of competing and sequential cleavage reactions. Understanding these pathways provides a unique spectral fingerprint essential for its identification and characterization.

The molecular formula for **2-(1-Hydroxyethyl)cyclohexanol** is C8H16O2, with a molecular weight of 144.21 g/mol .[1][2] The initial step in EI-MS is the bombardment of the molecule with high-energy electrons, typically at 70 eV, to produce a molecular ion ([M]•+). For alcohols, this

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molecular ion peak is often of low intensity or entirely absent because the energy of ionization is sufficient to induce rapid fragmentation.[3][4][5][6]

Pillar 1: The Foundational Fragmentation Mechanisms of Alcohols

The fragmentation of aliphatic alcohols in a mass spectrometer is dominated by two principal, well-established pathways: alpha-cleavage and dehydration.[5][7][8]

- Alpha (α)-Cleavage: This is the most characteristic fragmentation route for alcohols.[3] It involves the homolytic cleavage of a carbon-carbon bond adjacent to the carbon bearing the hydroxyl group.[9][10] This process is energetically favorable because it results in the formation of a resonance-stabilized oxonium cation and a neutral radical.[3][11] The stability of this cation is the primary driving force for this cleavage.

- Dehydration (Loss of Water): This pathway involves the elimination of a water molecule (H_2O), resulting in a fragment ion with a mass 18 amu less than the molecular ion ([M-18]•+).[5][7] This is a common fragmentation for cyclic and acyclic alcohols and can be so facile that the [M-18]•+ peak is more prominent than the molecular ion peak.[11]

Pillar 2: Predicted Fragmentation Fingerprint of 2-(1-Hydroxyethyl)Cyclohexanol

The structure of **2-(1-Hydroxyethyl)cyclohexanol** presents multiple sites for the initiation of fragmentation. The resulting mass spectrum will be a composite of several competing pathways originating from the molecular ion ([M]•+, m/z 144).

Pathway A: Alpha-Cleavage at the Hydroxyethyl Side Chain

The secondary alcohol on the ethyl side chain provides a prime site for α-cleavage.

- Formation of the Base Peak (m/z 45): The most probable α-cleavage event is the breaking of the bond between the cyclohexyl ring and the hydroxyethyl group. This yields a highly stable, resonance-stabilized cation [CH3CH=OH]+ at m/z 45. Due to its stability, this fragment is predicted to be the base peak in the spectrum. The presence of a significant peak at m/z 45

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is often diagnostic for a secondary alcohol with a methyl group attached to the hydroxyl-bearing carbon.[3][12]

- Formation of the m/z 129 Ion: A less favorable α-cleavage involves the loss of the terminal methyl group (•CH_3) from the side chain, resulting in a fragment at m/z 129 ([M-15]+).

Pathway B: Dehydration Events

With two hydroxyl groups, the loss of water is a highly probable event.

- Primary Dehydration (m/z 126): The initial loss of one molecule of water from the molecular ion will produce a radical cation at m/z 126 ([M-18]•+). This can occur from either the ring or side-chain hydroxyl group.

- Sequential Dehydration (m/z 108): The fragment at m/z 126 can subsequently lose a second molecule of water, leading to a fragment ion at m/z 108 ([M-36]•+).

Pathway C: Ring Opening and Fragmentation

Cyclic alcohols can undergo fragmentation pathways involving initial ring cleavage.[13]

- Formation of the m/z 57 Ion: Similar to cyclohexanol itself, **2-(1-Hydroxyethyl)cyclohexanol** is expected to produce a fragment at m/z 57.[13] This arises from a complex mechanism that begins with α-cleavage within the ring adjacent to the C-OH bond, followed by hydrogen rearrangement and subsequent bond scissions to yield a stable $C_4H_9^+$ or $C_3H_5O^+$ ion.[14]

The overall predicted fragmentation is visualized in the diagram below.

Predicted EI fragmentation pathways for **2-(1-Hydroxyethyl)cyclohexanol**.

Pillar 3: Data Summary and Experimental Validation

The interpretation of a mass spectrum relies on a systematic approach, beginning with the identification of the molecular ion and proceeding to the logical deduction of fragment structures.

Summary of Key Predicted Fragments

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m/z Ratio	Proposed Ion Structure	Fragmentation Pathway	Predicted Intensity
144	$[C_8H_{16}O_2]^{\bullet+}$	Molecular Ion ($M^{\bullet+}$)	Weak or Absent
129	$[M - CH_3]^+$	α-Cleavage of side-chain methyl	Low
126	$[M - H_2O]^{\bullet+}$	Primary Dehydration	Moderate to High
108	$[M - 2H_2O]^{\bullet+}$	Sequential Dehydration	Low to Moderate
57	$[C_4H_9]^+$ or $[C_3H_5O]^+$	Ring Opening & Fragmentation	High
45	$[CH_3CHOH]^+$	α-Cleavage of C-C bond to ring	Very High (Base Peak)

Experimental Protocol for Spectrum Acquisition (GC-EI-MS)

To validate these predictions, a robust experimental protocol is essential. Gas Chromatography-Mass Spectrometry (GC-MS) is the technique of choice for a volatile compound like **2-(1-Hydroxyethyl)cyclohexanol**.

1. Sample Preparation: a. Prepare a 1 mg/mL stock solution of **2-(1-Hydroxyethyl)cyclohexanol** in a high-purity volatile solvent such as methanol or dichloromethane. b. Serially dilute the stock solution to a working concentration of approximately 10-50 µg/mL. c. Prepare a solvent blank using the same solvent to identify any background contaminants.

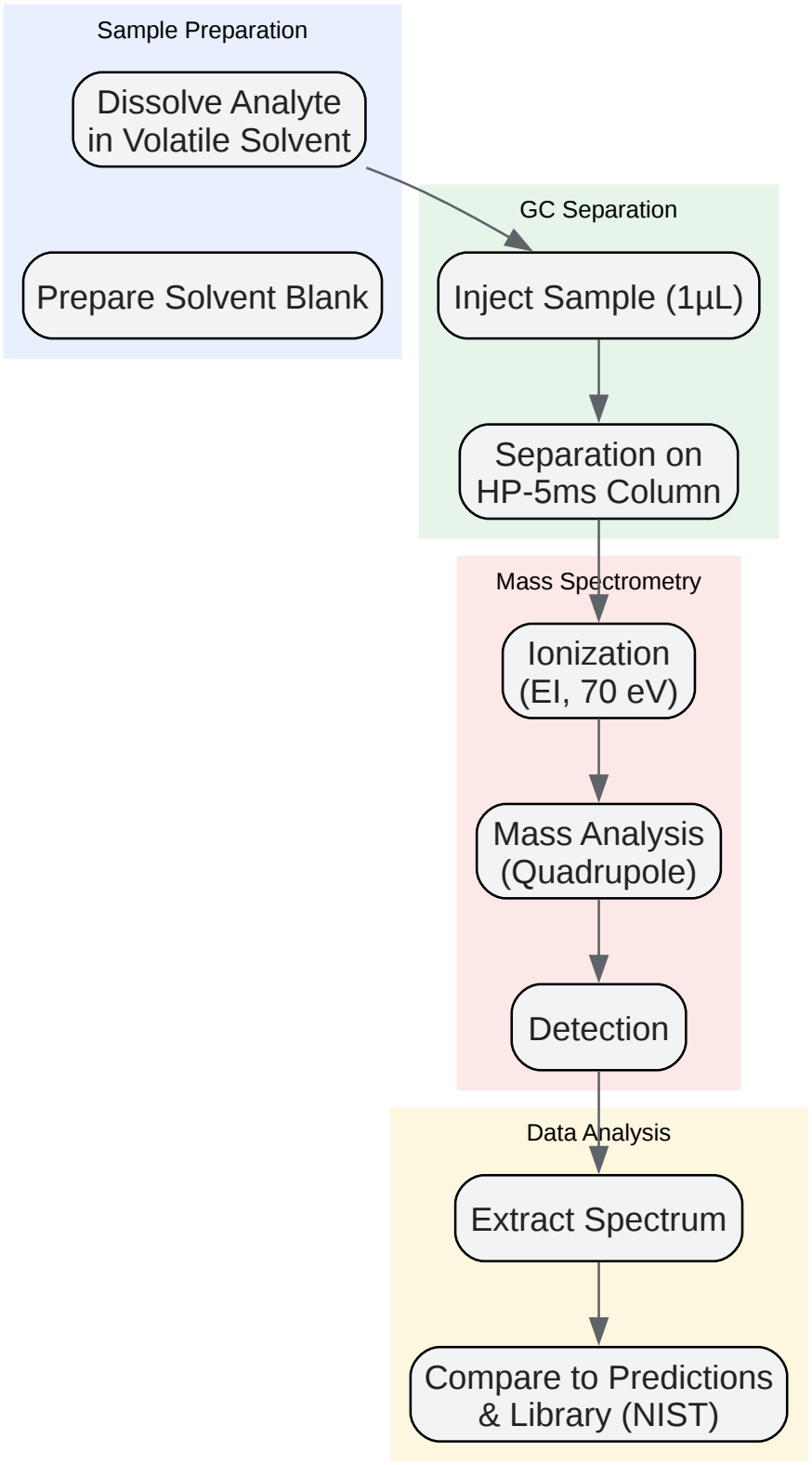
2. Gas Chromatography (GC) Method: a. System: Agilent 8890 GC or equivalent. b. Column: HP-5ms (or equivalent 5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID x 0.25 µm film thickness. c. Carrier Gas: Helium at a constant flow rate of 1.0 mL/min. d. Injection: 1 µL injection volume with a 10:1 split ratio. e. Injector Temperature: 250°C. f. Oven Program: i. Initial temperature: 70°C, hold for 1 minute. ii. Ramp: Increase temperature at 15°C/min to 280°C. iii. Final hold: Hold at 280°C for 5 minutes.

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3. Mass Spectrometry (MS) Method: a. System: Agilent 5977B MSD or equivalent. b. Ionization Mode: Electron Ionization (EI). c. Electron Energy: 70 eV. This is the industry standard, chosen because it provides sufficient energy to fragment most organic molecules in a highly reproducible manner, allowing for the comparison of spectra against established libraries like the NIST/EPA/NIH Mass Spectral Library.[13] d. Mass Range: Scan from m/z 40 to 250. e. Source Temperature: 230°C. f. Quadrupole Temperature: 150°C.

4. Data Analysis: a. Acquire the total ion chromatogram (TIC) and identify the peak corresponding to **2-(1-Hydroxyethyl)cyclohexanol**. b. Extract the mass spectrum from the apex of the chromatographic peak. c. Compare the experimental fragmentation pattern against the predicted pathways and search against a spectral library (e.g., NIST) for confirmation.

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Sources

- 1. 2-(1-Hydroxyethyl)cyclohexanol | C8H16O2 | CID 141103 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. One moment, please... [chemistrysteps.com]
- 4. scribd.com [scribd.com]
- 5. Video: Mass Spectrometry: Alcohol Fragmentation [jove.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. m.youtube.com [m.youtube.com]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. youtube.com [youtube.com]
- 12. m.youtube.com [m.youtube.com]
- 13. GCMS Section 6.10 [people.whitman.edu]
- 14. Specific and random processes in the fragmentation of cyclohexanol | Scilit [scilit.com]
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